

Verifying the Magnetic Transition Temperatures of Neodymium-Gallium (NdGa) Compounds: A Comparative Guide

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Compound of Interest

Compound Name: Gallium;neodymium

Cat. No.: B15934438

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This guide provides a detailed comparison of the magnetic transition temperatures of Neodymium-Gallium (NdGa) intermetallic compounds, supported by experimental data. It is intended for researchers and scientists in the fields of materials science and condensed matter physics.

Overview of Magnetic Transitions in NdGa

The intermetallic compound NdGa is known to exhibit successive magnetic transitions as a function of temperature. Specifically, it undergoes a spin-reorientation (SR) transition from an antiferromagnetic (AFM) to a ferromagnetic (FM) state, followed by a transition from a ferromagnetic to a paramagnetic (PM) state at a higher temperature, known as the Curie temperature (TC).^{[1][2]}

Comparative Data of Magnetic Transition Temperatures

The magnetic transition temperatures of NdGa and other selected neodymium-based intermetallic compounds are summarized in the table below for comparative analysis.

Compound	TSR (K)	TN or TC (K)	Transition Type	Measurement Field (T)	Reference
NdGa	20	42	SR (AFM-FM), FM-PM	0.01	[1] [2]
NdPd5Ge3	-	~2.2	Magnetic Ordering	-	[3] [4]
NdPt5Ge3	-	~3.0	Magnetic Ordering	-	[3] [4]

TSR: Spin-Reorientation Temperature; TN: Néel Temperature (for antiferromagnetic ordering); TC: Curie Temperature (for ferromagnetic ordering).

Experimental Protocols

The determination of magnetic transition temperatures in NdGa compounds involves precise synthesis and characterization methods.

3.1. Synthesis of NdGa Polycrystalline Ingots

- **Material Preparation:** High-purity (>99.9 wt.%) neodymium (Nd) and gallium (Ga) are used in stoichiometric amounts.
- **Arc-Melting:** The constituent elements are melted together in an arc furnace on a water-cooled copper hearth under a purified argon atmosphere to prevent oxidation. The ingot is typically flipped and re-melted several times to ensure homogeneity.
- **Annealing:** To achieve compositional homogeneity and the desired crystal structure, the obtained ingot is wrapped in a molybdenum foil, sealed in a high-vacuum quartz tube, and annealed at 800°C for 7 days.[\[1\]](#)
- **Quenching:** Following the annealing process, the sample is quenched in liquid nitrogen to preserve the high-temperature phase.[\[1\]](#)
- **Structural Verification:** The crystal structure and phase purity of the final compound are examined using room-temperature X-ray powder diffraction (XRD).[\[1\]](#)

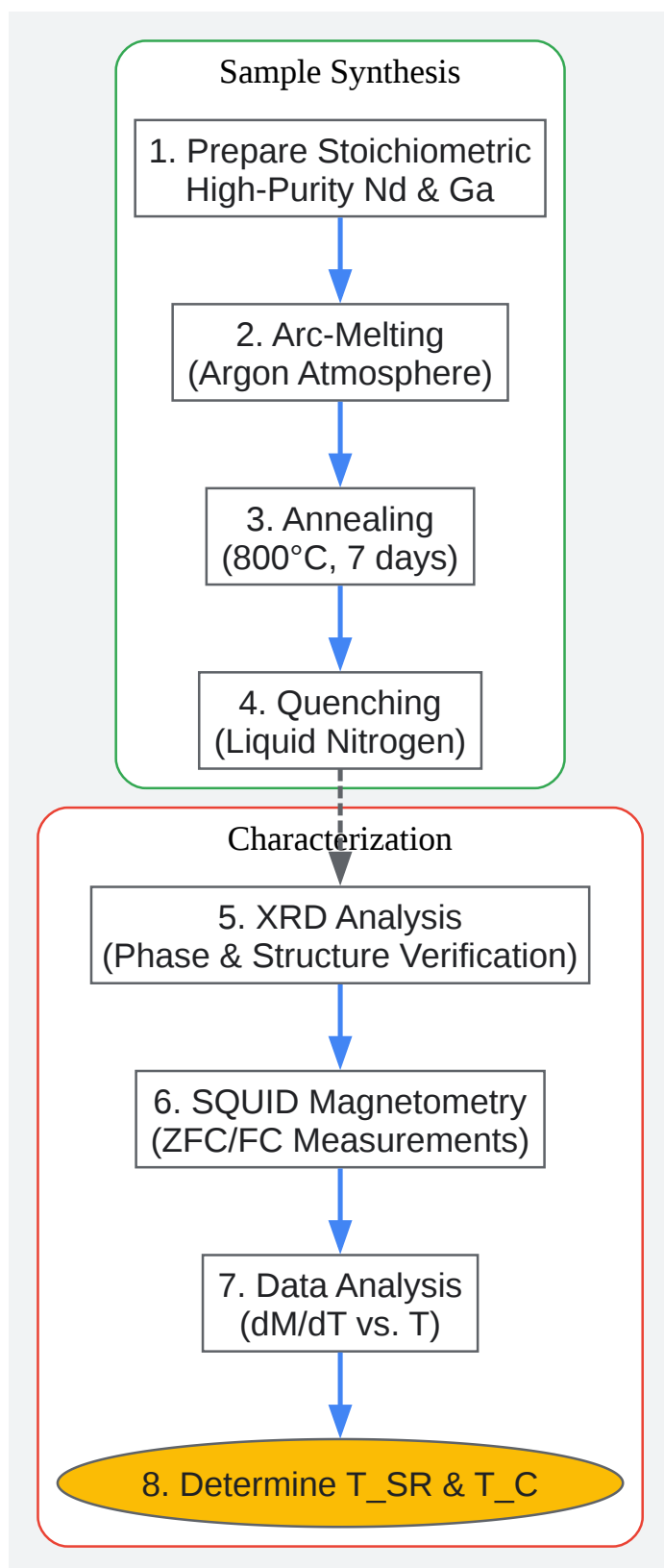
3.2. Determination of Magnetic Transition Temperatures

The magnetic transition temperatures are determined from magnetization measurements as a function of temperature.

- Instrumentation: A Superconducting Quantum Interference Device (SQUID) magnetometer is used for high-sensitivity magnetic measurements.[\[1\]](#)
- Measurement Procedure:
 - Zero-Field-Cooling (ZFC): The sample is cooled from a paramagnetic state (well above TC) to a low temperature (e.g., 5 K) in the absence of an external magnetic field. A small magnetic field (e.g., 0.01 T) is then applied, and the magnetization is recorded as the sample is heated.[\[1\]](#)
 - Field-Cooling (FC): The sample is cooled from the paramagnetic state to the low temperature under the same small applied magnetic field. The magnetization is then measured as the sample is heated.[\[1\]](#)
- Data Analysis: The spin-reorientation temperature (TSR) and the Curie temperature (TC) are identified as abrupt changes in the magnetization curves.[\[1\]](#)[\[2\]](#) These temperatures are precisely determined from the peaks in the derivative of the temperature-dependent magnetization curve (dM/dT), particularly from the field-cooling data.[\[1\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of NdGa compounds to determine their magnetic transition temperatures.



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Caption: Workflow for NdGa synthesis and magnetic characterization.

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